

An In-Depth Technical Guide to Phenylpropionaldehyde: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: Phenylpropionaldehyde

Cat. No.: B1214465

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Executive Summary: **Phenylpropionaldehyde** (C₉H₈O) is a conjugated yn-aldehyde of significant interest in synthetic organic chemistry. Its unique structure, featuring a phenyl group, a carbon-carbon triple bond, and an aldehyde moiety in conjugation, imparts a rich and versatile reactivity profile. This guide provides a comprehensive overview for researchers and drug development professionals, detailing the compound's chemical structure, physicochemical and spectroscopic properties, and a field-proven method for its synthesis. The primary focus is on the selective oxidation of 3-phenyl-2-propyn-1-ol using activated manganese dioxide, a method valued for its mild conditions and high selectivity, thereby preventing over-oxidation to the corresponding carboxylic acid. Further sections explore the compound's reactivity and its applications as a versatile building block, alongside essential safety and handling protocols.

Molecular Structure and Physicochemical Properties

Chemical Identity

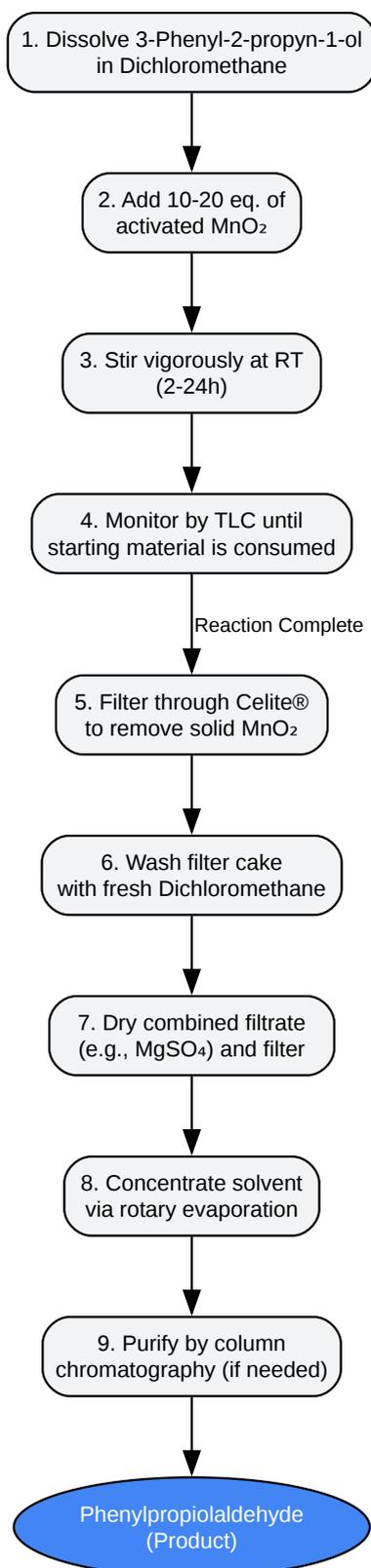
Phenylpropionaldehyde is an organic compound that serves as a valuable intermediate in numerous synthetic pathways.^[1]

- IUPAC Name: 3-phenylprop-2-ynal^[2]

- Synonyms: Phenylpropargyl aldehyde, 3-Phenyl-2-propynal, Benzenepropiolaldehyde[2][3][4][5]
- Molecular Formula: C₉H₆O[2][3][5]
- CAS Number: 2579-22-8[2][3][4][5]

Structural Diagram

The structure consists of a terminal aldehyde group conjugated with a phenyl-substituted alkyne. This extended π -system is the primary determinant of its chemical behavior.



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Sources

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